

4-Mercaptobenzonitrile CAS number and properties

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Compound of Interest

Compound Name: **4-Mercaptobenzonitrile**

Cat. No.: **B1349081**

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An In-Depth Technical Guide to **4-Mercaptobenzonitrile**

This technical guide provides a comprehensive overview of **4-Mercaptobenzonitrile** (4-MBN), a versatile organic compound with significant applications in materials science, spectroscopy, and biomedical research. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, and key applications.

Core Properties and Identification

4-Mercaptobenzonitrile, also known as 4-cyanothiophenol, is an aromatic compound featuring both a thiol (-SH) and a nitrile (-C≡N) functional group attached to a benzene ring at the para positions.^{[1][2]} This unique structure allows for diverse chemical reactivity and makes it a valuable molecule in various advanced applications.^[1]

Table 1: Chemical Identification of **4-Mercaptobenzonitrile**

Identifier	Value
CAS Number	36801-01-1 [3] [4] [5]
Molecular Formula	C ₇ H ₅ NS [3] [4] [6]
Molecular Weight	135.19 g/mol [3] [4] [5]
Synonyms	4-Cyanothiophenol, 4-Sulfanylbenzonitrile, 4-Thiobenzonitrile, p-Cyanothiophenol [2] [3] [4] [5] [6]
InChI Key	MVPUXVBBHWUOFS-UHFFFAOYSA-N [6]

| SMILES | N#CC1=CC=C(S)C=C1[\[3\]](#)[\[7\]](#) |

Physicochemical Properties

The physical and chemical properties of 4-MBN are summarized below. It typically presents as a solid with a pale yellow appearance.[\[8\]](#) Its solubility is limited in water but good in organic solvents like Dimethyl sulfoxide (DMSO), Dimethylformamide (DMF), and acetone.[\[1\]](#)[\[8\]](#)

Table 2: Physicochemical Data for **4-Mercaptobenzonitrile**

Property	Value
Physical Form	Solid, Pale Yellow Crystals [8] [9]
Melting Point	48-51 °C [9]
Boiling Point	118 °C [9]
Density	1.18 g/cm ³ [9]
Purity	Typically ≥98% [3] [9]

| Storage | Store in a cool, dry, well-ventilated area in a tightly-closed container away from incompatible substances and sources of ignition.[\[3\]](#)[\[4\]](#)[\[10\]](#) |

Safety and Handling

4-Mercaptobenzonitrile is classified as a hazardous substance and must be handled with appropriate safety precautions.[\[1\]](#)[\[10\]](#) It is harmful if swallowed, inhaled, or in contact with skin, and causes skin and serious eye irritation.[\[10\]](#)[\[11\]](#)[\[12\]](#)

Table 3: GHS Hazard and Precautionary Statements

Category	Code	Statement
Pictogram		Warning
Hazard Statements	H302 + H312	Harmful if swallowed or in contact with skin [11]
	H315	Causes skin irritation [9] [10] [12]
	H319	Causes serious eye irritation [9] [10] [12]
	H335	May cause respiratory irritation [9] [10]
	H402	Harmful to aquatic life [11]
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapors/spray [9] [10]
	P280	Wear protective gloves/protective clothing/eye protection/face protection [9] [10]
	P301 + P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell [10] [11]
	P302 + P352	IF ON SKIN: Wash with plenty of soap and water [9] [10]
	P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing [9] [10]

|| P501 | Dispose of contents/container to an approved waste disposal plant[\[9\]](#)[\[11\]](#) |

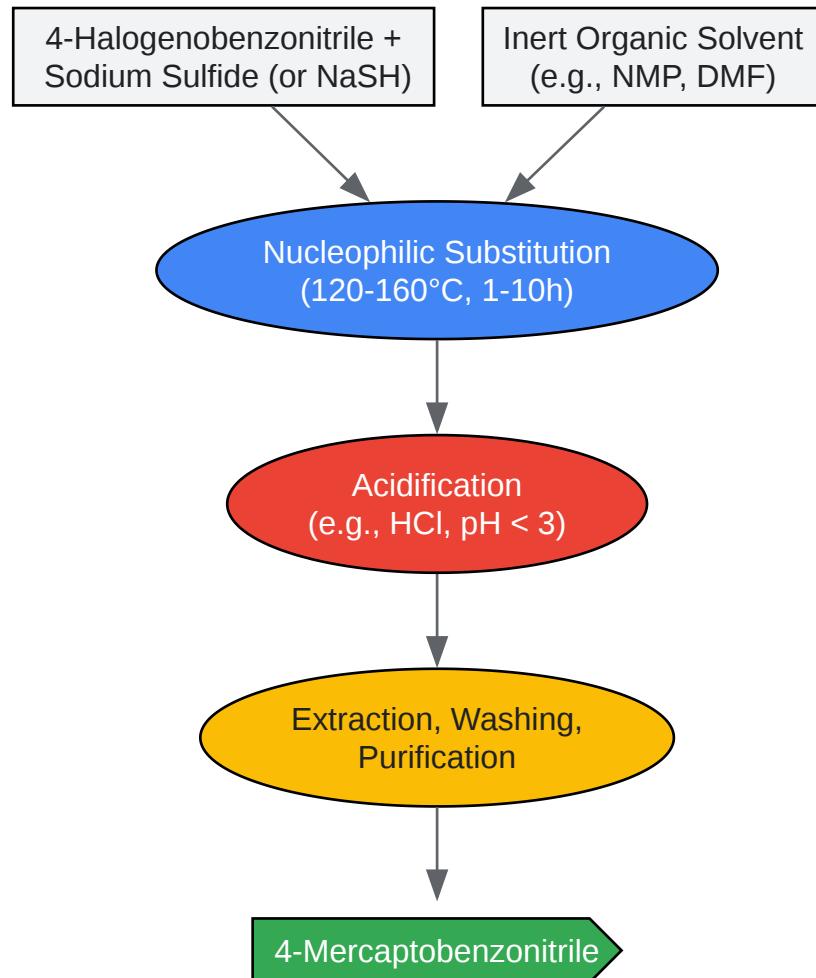
Experimental Protocols: Synthesis

A common and efficient method for synthesizing **4-Mercaptobenzonitrile** is through the nucleophilic substitution reaction of a 4-halogenobenzonitrile with a sulfur-containing nucleophile.[\[1\]](#)[\[13\]](#)

Protocol: Synthesis via Nucleophilic Substitution

- Reaction Setup: A 4-halogenobenzonitrile (e.g., 4-chlorobenzonitrile or 4-bromobenzonitrile) is reacted with sodium sulfide (Na_2S) or sodium hydrogen sulfide (NaSH) in an inert organic solvent such as N-methyl-2-pyrrolidone (NMP) or dimethylformamide (DMF).[\[13\]](#)
- Reaction Conditions: The reaction mixture is typically heated to temperatures between 120°C and 160°C. The reaction is generally complete within 1 to 10 hours.[\[13\]](#)
- Acidification: After the reaction is complete, the mixture is cooled and then acidified, for example, with a mineral acid like hydrochloric acid (HCl), to a pH below 3. This step protonates the thiolate intermediate to form the final thiol product.[\[13\]](#)
- Workup and Purification: The product is then extracted with an organic solvent, washed, dried, and purified, typically by recrystallization or column chromatography, to yield high-purity **4-Mercaptobenzonitrile**.[\[14\]](#)[\[15\]](#)

Synthesis Workflow of 4-Mercaptobenzonitrile



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Caption: Synthesis workflow for **4-Mercaptobenzonitrile**.

Core Applications and Mechanisms

The dual functionality of the thiol and nitrile groups makes 4-MBN a valuable tool in several advanced research areas.

Self-Assembled Monolayers (SAMs)

The thiol group has a strong affinity for noble metal surfaces, particularly gold.^[16] This allows 4-MBN to spontaneously form highly ordered, single-molecule-thick layers known as self-assembled monolayers (SAMs).^{[1][4]} These SAMs are used to modify the chemical and

physical properties of surfaces for applications in sensors, molecular electronics, and corrosion inhibition.[1]

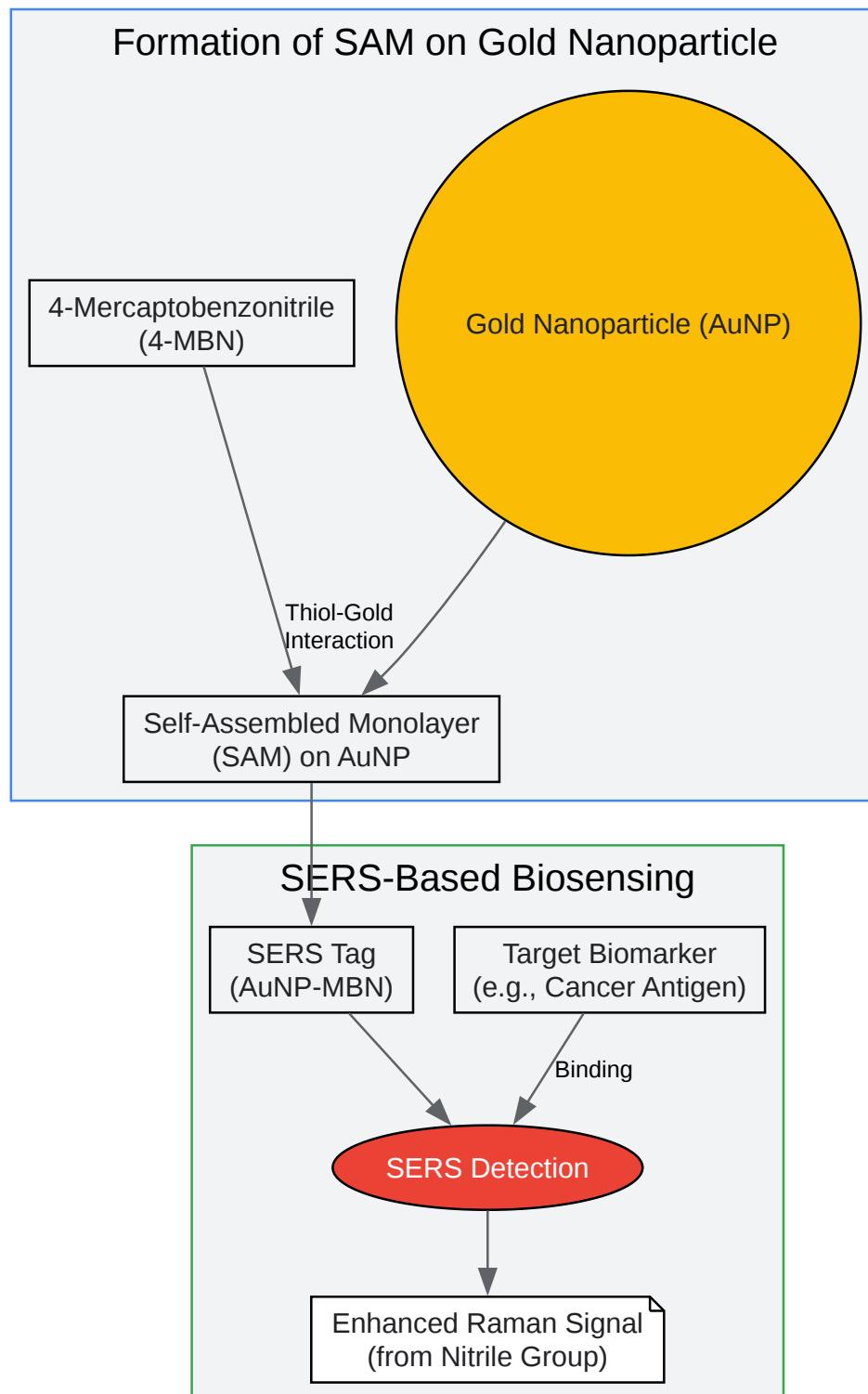
Vibrational Stark Effect (VSE) Spectroscopy

The nitrile group (-C≡N) in 4-MBN has a distinct vibrational frequency that is highly sensitive to the local electric field.[16] This phenomenon, known as the Vibrational Stark Effect (VSE), allows 4-MBN to be used as a molecular probe or "spectral reporter".[1][17] By measuring the shift in the nitrile's stretching frequency using techniques like infrared or Raman spectroscopy, researchers can map electric fields at electrode-solution interfaces and within the active sites of proteins.[1][16]

Surface-Enhanced Raman Scattering (SERS) Tags

4-MBN is a key component in the development of highly sensitive SERS tags.[4] In this application, 4-MBN is adsorbed onto the surface of metallic nanoparticles (e.g., gold or silver). The nitrile stretch provides a sharp, intense peak in a region of the Raman spectrum that is typically free from background signals from biological molecules.[16] This "background-free" signal allows for the ultra-sensitive detection of these tags, which can be conjugated to antibodies or other targeting moieties for applications such as cancer biomarker imaging.[1][4]

Application of 4-MBN in SERS

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Caption: Logical workflow of 4-MBN in SERS applications.

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